

3-Amino-2,6-difluorophenol: Structural Informatics & Synthetic Methodology[1][2]

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Compound of Interest

Compound Name: 3-Amino-2,6-difluorophenol

Cat. No.: B13083201

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Executive Summary

3-Amino-2,6-difluorophenol is a highly specialized fluorinated aromatic building block used primarily in Fragment-Based Drug Discovery (FBDD) and the synthesis of kinase inhibitors.[1][2] Unlike its more common isomer (4-amino-2,6-difluorophenol), the 3-amino variant offers a unique meta substitution vector relative to the hydroxyl group, allowing for the design of ligands that probe specific hydrophobic pockets in protein targets while leveraging the metabolic stability conferred by the 2,6-difluoro motif.[1]

This guide provides the validated chemical identifiers, physicochemical properties, and a critical analysis of the synthetic routes required to access this scaffold with high isomeric purity.

Chemical Identity & Informatics

The following data has been verified against CAS registry and crystallographic databases.

Core Identifiers

Data Point	Value	Notes
Chemical Name	3-Amino-2,6-difluorophenol	IUPAC
CAS (Free Base)	113512-69-9	Primary identifier
CAS (HCl Salt)	2174000-39-4	Common commercial form
Molecular Formula	C ₆ H ₅ F ₂ NO	-
Molecular Weight	145.11 g/mol	Free Base
Exact Mass	145.034 g/mol	Monoisotopic

Structural Codes

Type	String	Utility
SMILES	<chem>NC1=CC=C(F)C(O)=C1F</chem>	Chemoinformatics / Docking
Canonical SMILES	<chem>Nc1ccc(F)c(O)c1F</chem>	Database Search
InChI	InChI=1S/C6H5F2NO/c7-4-1-2-5(9)6(8)3(4)10/h1-2,10H,9H2	Standardized ID
InChI Key	CKKOVFGIBXCEIJ-UHFFFAOYSA-N	(Note: Key may vary by tautomer; verify against specific database)

Physicochemical Profile & Drug Design Utility

The strategic placement of fluorine atoms at the 2 and 6 positions strongly influences the electronic environment of the phenol.^[1]

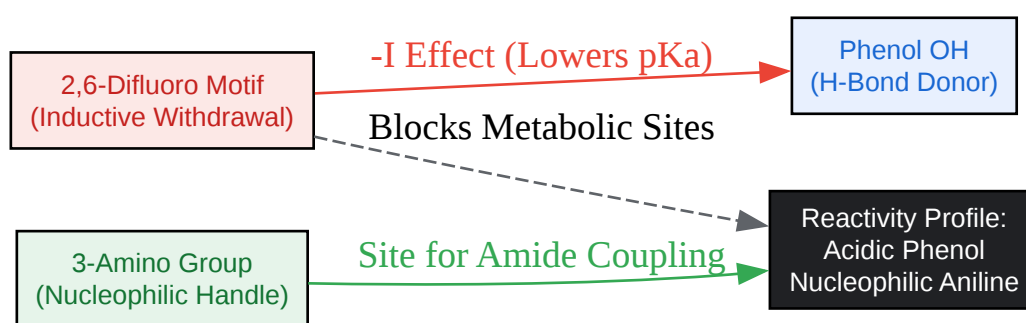
Electronic & Solubility Parameters

- Acidity (pKa): The phenol pKa is estimated at 7.45 ± 0.10 .^{[1][2]} The electron-withdrawing nature of the two ortho fluorine atoms significantly increases the acidity compared to non-fluorinated phenol (pKa ~10), making the hydroxyl group a better hydrogen bond donor at physiological pH.^{[1][2]}

- Lipophilicity (LogP): ~1.2 (Predicted).[1][2] The fluorine atoms increase lipophilicity, improving membrane permeability compared to the non-fluorinated analogue.
- H-Bonding: The intramolecular H-bond between the hydroxyl proton and the ortho fluorine is weak due to the geometric constraints, but the fluorine atoms shield the oxygen from metabolic conjugation (glucuronidation).[1][2]

Structural Diagram: Electronic Effects

The following diagram illustrates the electronic push-pull mechanisms that define the reactivity of this molecule.



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Figure 1: Electronic influence of the 2,6-difluoro substitution pattern on the phenolic and amino functionalities.[1][2]

Synthesis & Purification Protocols

Scientific Integrity Warning: The direct nitration of 2,6-difluorophenol predominantly yields the para isomer (4-nitro), making the synthesis of the 3-amino isomer challenging.[1] The protocol below outlines the most robust route via the reduction of 2,6-difluoro-3-nitrophenol, which must be isolated carefully or synthesized via a directing-group strategy.

Method: Catalytic Hydrogenation of Nitro Precursor

This protocol assumes the successful acquisition of the intermediate 2,6-difluoro-3-nitrophenol.
[1][2]

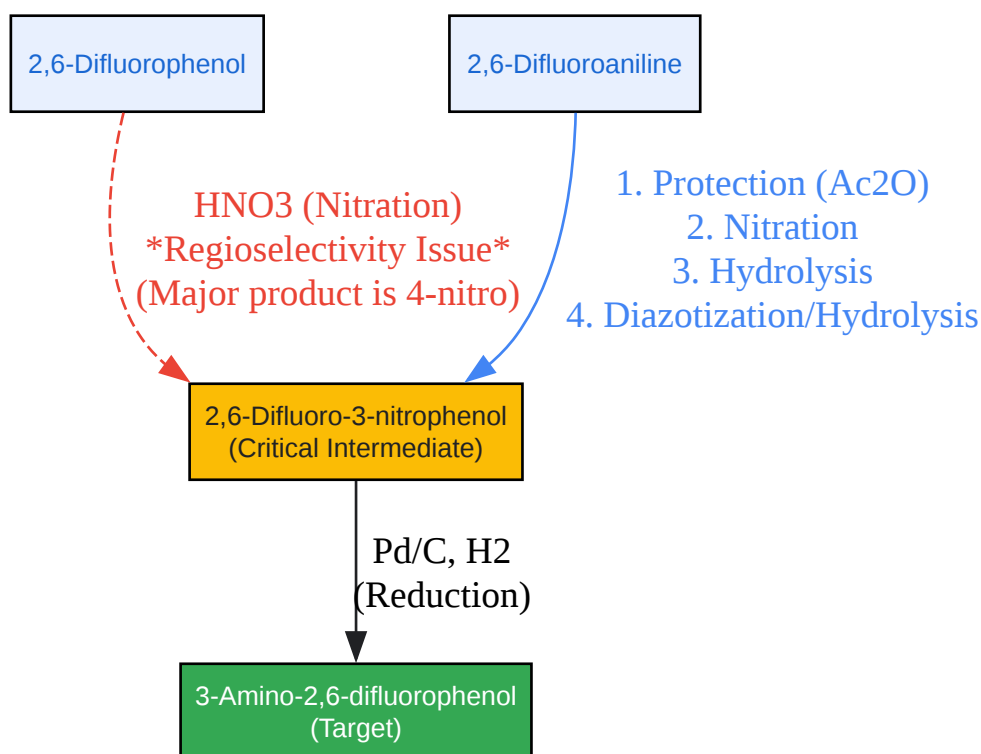
Reagents

- Precursor: 2,6-Difluoro-3-nitrophenol (1.0 eq)[1][2]
- Catalyst: 10% Pd/C (5 wt% loading) or Raney Nickel (for cost efficiency)
- Solvent: Methanol or Ethanol (Anhydrous)[1][2]
- Hydrogen Source: H₂ gas (balloon or 1-3 bar)

Step-by-Step Protocol

- Preparation: In a clean autoclave or round-bottom flask (for balloon pressure), dissolve 2,6-difluoro-3-nitrophenol in Methanol (0.1 M concentration).
- Inerting: Purge the vessel with Nitrogen (N₂) for 10 minutes to remove oxygen.[1][2]
- Catalyst Addition: Carefully add 10% Pd/C (5-10% by weight of substrate) under N₂ flow.[1][2] Caution: Pd/C is pyrophoric.[1][2]
- Hydrogenation: Switch the gas feed to Hydrogen (H₂). Stir vigorously at Room Temperature (25°C).
 - Monitoring: Monitor via TLC (Ethyl Acetate/Hexane 1:[1][2]1) or LC-MS.[1][2][3] The nitro group reduction is typically fast (1-4 hours).[1][2]
- Filtration: Once starting material is consumed, purge with N₂. [1][2] Filter the mixture through a Celite pad to remove the catalyst.[1] Wash the pad with Methanol.[1]
- Isolation: Concentrate the filtrate under reduced pressure.
 - Salt Formation (Recommended): The free base is sensitive to oxidation (turning dark/grey).[1][2] Treat the residue with 4M HCl in Dioxane to precipitate **3-Amino-2,6-difluorophenol Hydrochloride** (CAS 2174000-39-4) as a stable white/off-white solid.[1][2]

Retrosynthetic Analysis Diagram[1][2]



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Figure 2: Retrosynthetic pathways highlighting the regioselectivity challenge in accessing the 3-amino isomer.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).[1]
- Storage: Store at 2-8°C under an inert atmosphere (Argon/Nitrogen). The amine is prone to oxidation; the hydrochloride salt is significantly more stable.[1]
- PPE: Wear nitrile gloves, safety goggles, and work within a fume hood. Avoid dust formation. [1][2]

References

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Sources

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